

# A Comparative Guide to Copper-Titanium and Copper-Beryllium Alloys

**Author:** BenchChem Technical Support Team. **Date:** November 2025

## Compound of Interest

Compound Name: Copper;titanium

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For researchers, scientists, and drug development professionals, the selection of high-performance materials is a critical aspect of experimental design and device development. This guide provides a detailed comparison of the properties of copper-titanium (Cu-Ti) and copper-beryllium (Cu-Be) alloys, supported by experimental data and standardized testing protocols.

Copper-beryllium alloys, particularly C17200, have long been the standard for applications requiring high strength and good conductivity. However, due to the health risks associated with beryllium, copper-titanium alloys, such as C1990, are emerging as viable alternatives. This guide will objectively compare these two alloy families across a range of mechanical, electrical, thermal, and biological properties.

## Property Comparison

The following tables summarize the key quantitative properties of a representative high-strength copper-beryllium alloy (C17200) and a high-performance copper-titanium alloy (C1990).

## Mechanical Properties

Property	Copper-Titanium (C1990)	Copper-Beryllium (C17200/Alloy 25)
Tensile Strength	600 - 800 MPa[1]	1130 - 1520 MPa[2][3]
Yield Strength (0.2% Offset)	-	890 - 1380 MPa[2][3]
Elongation	-	2 - 10% in 4D[2]
Hardness (Rockwell)	-	36 - 45 HRC[2]
Fatigue Strength (at 10 <sup>8</sup> cycles)	Good fatigue resistance, but does not match BeCu[1]	340 - 450 MPa[2]
Stress Relaxation Resistance	Superior to Beryllium Copper[4]	Good, but less than Copper-Titanium[5][6]

## Physical and Thermal Properties

Property	Copper-Titanium (C1990)	Copper-Beryllium (C17200/Alloy 25)
Electrical Conductivity	~18% IACS (equivalent to 60-70% of pure copper)	15 - 33% IACS
Thermal Conductivity	~240 W/m·K[7]	105 - 230 W/m·K[2][7]
Density	-	8.25 g/cm <sup>3</sup> [8]
Melting Point	-	866 °C[8]

## Other Properties

Property	Copper-Titanium	Copper-Beryllium
Corrosion Resistance	Enhanced corrosion resistance, especially in marine environments[1]	Good corrosion resistance[5]
Biocompatibility	Considered a safer alternative due to the absence of beryllium.	Beryllium and its compounds are known carcinogens, posing a toxic inhalation hazard during manufacturing.

## Experimental Protocols

The determination of the properties listed above is governed by standardized experimental protocols. Below are summaries of the key methodologies.

### Mechanical Testing

Tensile Testing (ASTM E8/E8M): This is one of the most fundamental tests for determining the mechanical properties of metallic materials.[9][10]

- **Specimen Preparation:** The material is machined into a standardized "dog-bone" shape with specific dimensions to ensure uniform stress distribution during the test. Gage marks are placed at a defined distance on the specimen to measure elongation.[10]
- **Testing Procedure:** The specimen is mounted in the grips of a universal testing machine. A uniaxial tensile force is applied at a controlled rate until the specimen fractures.[10]
- **Data Acquisition:** During the test, the applied load and the elongation of the gage length are continuously recorded. This data is used to generate a stress-strain curve.
- **Key Parameters Determined:** From the stress-strain curve, several key properties are calculated, including:
  - **Yield Strength:** The stress at which the material begins to deform plastically.
  - **Ultimate Tensile Strength (UTS):** The maximum stress the material can withstand before fracture.

- Elongation: A measure of the material's ductility, representing the percentage increase in gage length at fracture.
- Reduction of Area: Another measure of ductility, calculated as the percentage decrease in the cross-sectional area at the point of fracture.

Hardness Testing (ASTM E18): This test measures the resistance of a material to localized plastic deformation.

- Principle: A standardized indenter (either a steel ball or a diamond cone) is pressed into the surface of the material with a specific load.
- Procedure: The Rockwell hardness test involves applying a preliminary minor load, followed by a major load, and then returning to the minor load. The difference in the depth of indentation before and after the application of the major load is measured and converted to a hardness number.[\[11\]](#)[\[12\]](#)
- Scales: Different Rockwell scales (e.g., HRA, HRB, HRC) are used depending on the material and its expected hardness, utilizing different indenters and loads.[\[13\]](#)

## Electrical and Thermal Property Testing

Electrical Resistivity (ASTM B193): This standard test method is used to determine the electrical resistivity of metallic conductor materials, from which electrical conductivity can be calculated.[\[14\]](#)[\[15\]](#)

- Specimen Preparation: The test specimen can be in the form of a wire, rod, bar, or strip of uniform cross-section.[\[16\]](#)
- Measurement: The resistance of a known length of the specimen is measured using a Kelvin-type double bridge or a potentiometer for low-resistance samples, or a Wheatstone bridge for higher-resistance samples.[\[15\]](#) The cross-sectional area of the specimen is also precisely measured.
- Calculation: The volume resistivity is calculated from the measured resistance, length, and cross-sectional area. Electrical conductivity is the reciprocal of resistivity.

Thermal Conductivity (ASTM E1225): This method determines the thermal conductivity of solid materials using the guarded-comparative-longitudinal heat flow technique.[\[17\]](#)[\[18\]](#)

- **Apparatus:** The test specimen is placed between two reference materials with known thermal conductivity in a vertical stack. A heater is placed at the top and a heat sink at the bottom to create a longitudinal heat flow.[\[19\]](#) A guard heater surrounds the stack to minimize radial heat loss.
- **Procedure:** A steady-state temperature gradient is established along the stack. The temperatures at various points along the reference materials and the test specimen are measured using thermocouples.[\[19\]](#)
- **Calculation:** By knowing the thermal conductivity of the reference materials and measuring the temperature gradients across both the references and the test specimen, the thermal conductivity of the unknown material can be calculated based on Fourier's law of heat conduction.[\[17\]](#)

## Corrosion and Biocompatibility Testing

Laboratory Immersion Corrosion Testing (ASTM G31): This practice provides a standardized framework for conducting immersion corrosion tests to determine the corrosion rate of metals in a specific liquid environment.[\[20\]](#)[\[21\]](#)

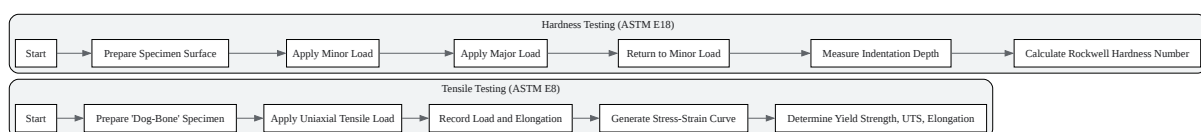
- **Specimen Preparation:** Test coupons of the alloy are cleaned and weighed.
- **Exposure:** The coupons are immersed in a corrosive solution for a specified duration and at a controlled temperature. The test can be configured for full immersion, partial immersion, or exposure to the vapor phase.[\[20\]](#)
- **Evaluation:** After the exposure period, the corrosion products are removed, and the specimens are reweighed. The mass loss is used to calculate the corrosion rate, typically expressed in millimeters per year (mm/yr) or mils per year (mpy).[\[22\]](#)

In Vitro Cytotoxicity Testing (ISO 10993-5): This standard specifies test methods to assess the in vitro cytotoxicity of medical devices and materials.[\[23\]](#)[\[24\]](#)

- Principle: The test evaluates the biological response of mammalian cells in culture to the material.
- Methods: There are three main test categories:
  - Extract Test: An extract from the material is prepared and added to a cell culture.
  - Direct Contact Test: The material itself is placed in direct contact with a layer of cultured cells.[25]
  - Indirect Contact Test: The material is separated from the cell layer by an agar layer, allowing any leachable substances to diffuse to the cells.
- Evaluation: After a specified incubation period, the cells are examined for signs of toxicity, such as reduced cell viability, inhibition of cell growth, or changes in cell morphology.[25][26]

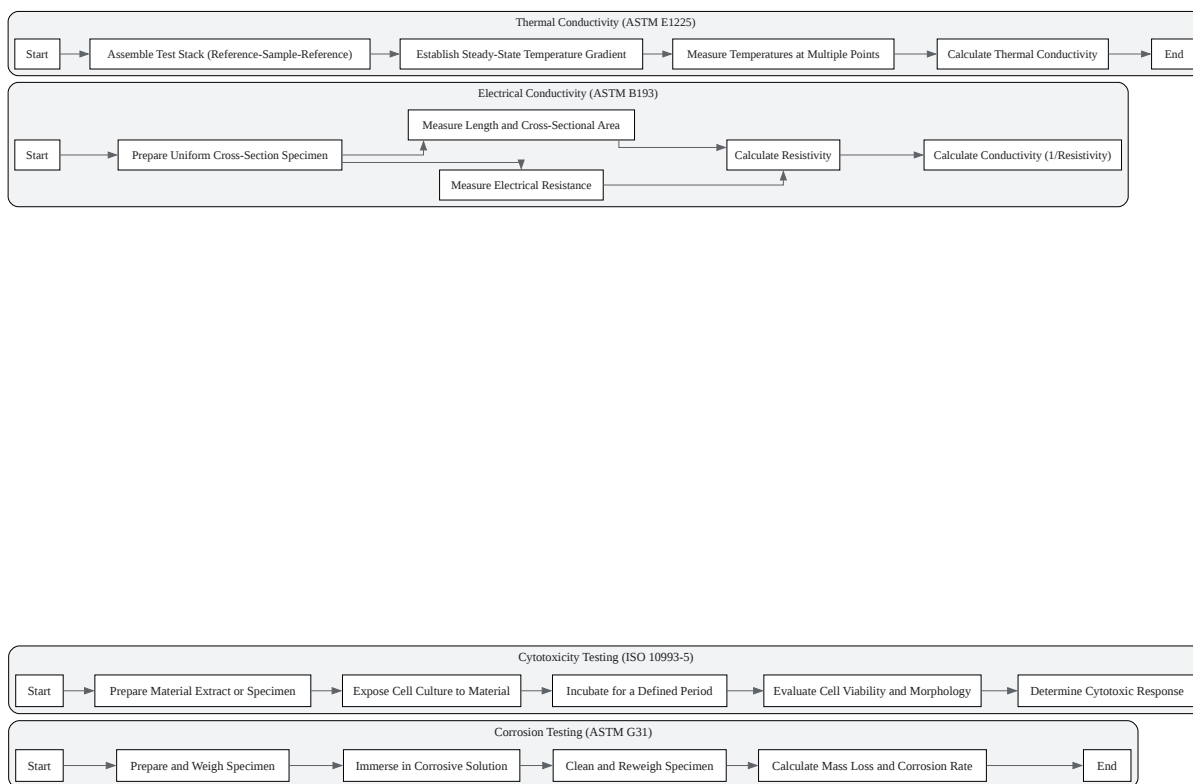
## Visualizing Experimental Workflows

The following diagrams illustrate the logical flow of the experimental protocols described above.



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Caption: Workflow for Determining Mechanical Properties.



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